

Technical Guide: Physical Properties and Appearance of 1-Boc-Homopiperazine

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Compound of Interest

Compound Name: 1-Boc-homopiperazine

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Introduction

1-Boc-homopiperazine, also known by its systematic name tert-butyl 1,4-diazepane-1-carboxylate, is a heterocyclic building block widely utilized in medicinal chemistry and drug development. Its structure, featuring a homopiperazine ring protected with a tert-butoxycarbonyl (Boc) group, makes it a valuable intermediate for the synthesis of a diverse range of pharmaceutical compounds. The Boc protecting group allows for selective reactions at the unprotected secondary amine, facilitating the construction of complex molecules. This technical guide provides an in-depth overview of the physical and chemical properties of **1-Boc-homopiperazine**, along with detailed experimental protocols for their determination and a workflow for its synthesis.

Core Physical and Chemical Properties

The physical and chemical characteristics of **1-Boc-homopiperazine** are crucial for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented in the table below.

Property	Value
IUPAC Name	tert-butyl 1,4-diazepane-1-carboxylate
Synonyms	1-Boc-homopiperazine, 1-Boc-hexahydro-1,4-diazepine, tert-Butyl homopiperazine-1-carboxylate
CAS Number	112275-50-0
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂
Molecular Weight	200.28 g/mol [1]
Appearance	Colorless to light yellow or light orange clear liquid[2][3]
Boiling Point	95-110 °C at 0.5 mmHg[1][4][5]
Density	1.016 g/mL at 20 °C[1][4][5]
Refractive Index (n _{20/D})	1.471 (lit.)[1][4][5]
Solubility	Not miscible or difficult to mix with water.[6] Soluble in common organic solvents.[3]
Purity	>98.0% (GC)[2]
Storage Conditions	Store in a cool, dark place, preferably under an inert gas as it is air and moisture sensitive.[2][3]

Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties of liquid compounds such as **1-Boc-homopiperazine**.

Determination of Appearance

Objective: To visually inspect and describe the physical state and color of the substance.

Methodology:

- Place a small, representative sample of **1-Boc-homopiperazine** into a clear, clean glass vial or on a white watch glass.
- Observe the sample against a white and a black background under diffuse daylight or a standardized light source.
- Record the physical state (e.g., liquid) and the color (e.g., colorless, light yellow).
- Note any visible impurities or heterogeneity.

Determination of Boiling Point under Reduced Pressure

Objective: To determine the temperature at which the vapor pressure of the liquid equals the applied pressure.

Methodology (Thiele Tube Method):

- Attach a small test tube containing approximately 0.5 mL of **1-Boc-homopiperazine** to a thermometer.
- Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- Place the assembly into a Thiele tube filled with a suitable heating oil (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube. A stream of bubbles will emerge from the capillary tube as the air expands and is replaced by the vapor of the liquid.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.
- Record the temperature and the pressure at which the measurement was taken.

Determination of Density

Objective: To determine the mass per unit volume of the liquid.

Methodology (Pycnometer Method):

- Thoroughly clean and dry a pycnometer (a specific gravity bottle).
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with distilled water of a known temperature and record the mass.
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **1-Boc-homopiperazine** at the same temperature and record the mass.
- The density is calculated using the formula: $\text{Density} = (\text{mass of substance}) / (\text{volume of substance})$ where the volume of the substance is determined from the mass and known density of water.

Determination of Refractive Index

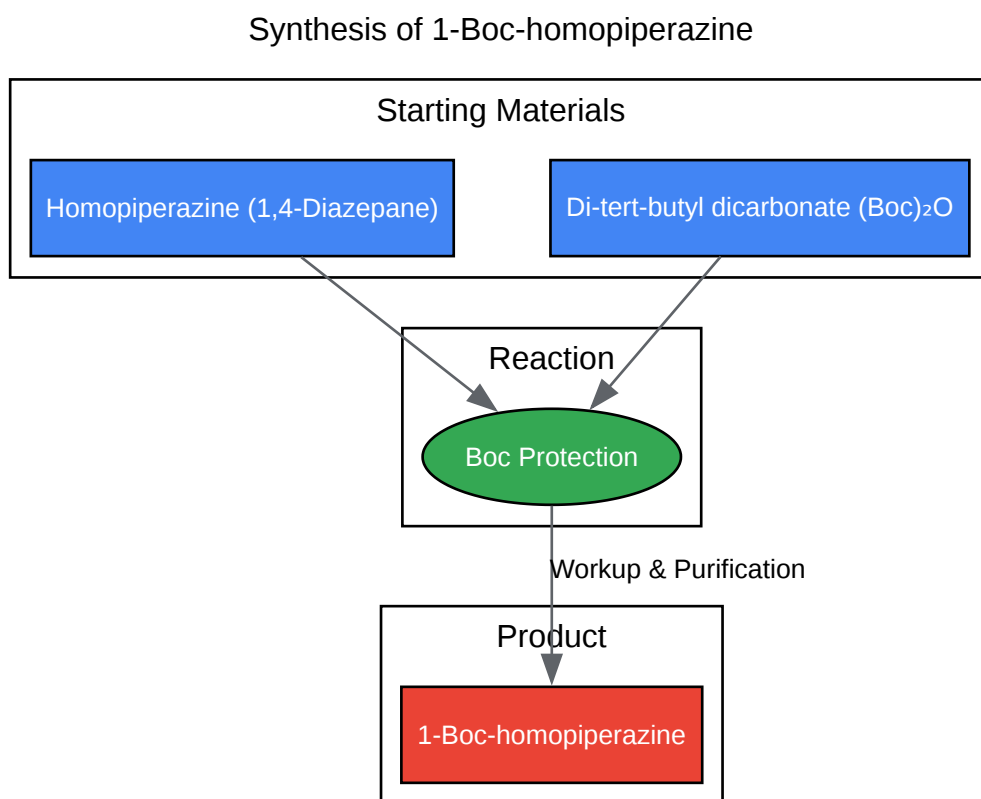
Objective: To measure the extent to which light is bent when it passes through the liquid.

Methodology (Abbe Refractometer):

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Apply a few drops of **1-Boc-homopiperazine** to the surface of the measuring prism.
- Close the prisms and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index from the scale.

Synthesis Workflow

1-Boc-homopiperazine is a key synthetic intermediate. Its preparation is a fundamental step in the synthesis of various pharmaceutical agents. The following diagram illustrates a common synthetic route.



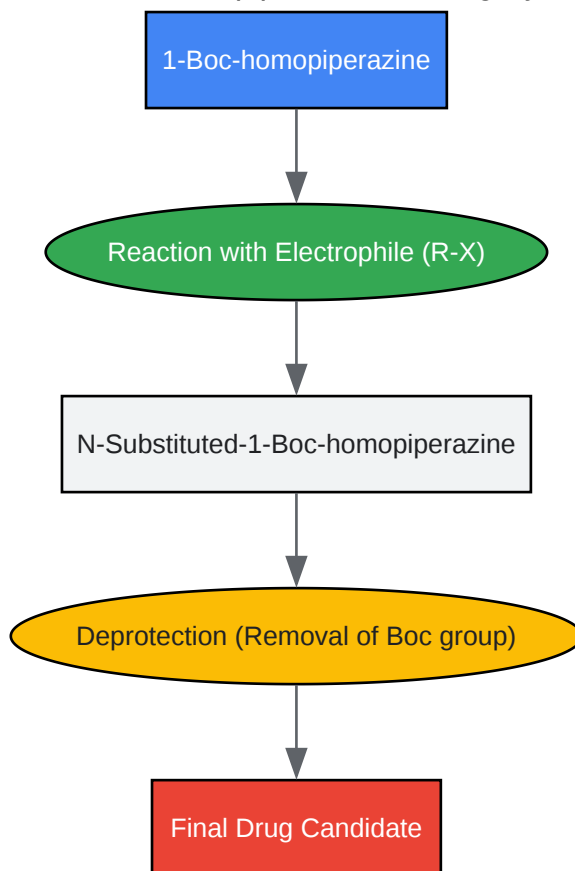
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Caption: A schematic overview of the synthesis of **1-Boc-homopiperazine**.

Logical Relationship in Synthesis

The synthesis of more complex pharmaceutical compounds often involves a multi-step process where **1-Boc-homopiperazine** serves as a crucial intermediate. The Boc group protects one of the amine functionalities, allowing for selective modification of the other.

Role of 1-Boc-homopiperazine in Drug Synthesis



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Caption: General workflow illustrating the use of **1-Boc-homopiperazine**.

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